

Application Notes and Protocols for FK506 (Tacrolimus) in Immunology Research

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Compound of Interest					
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Introduction

FK506, also known as Tacrolimus, is a potent macrolide immunosuppressant discovered in 1984 from the fermentation broth of the soil bacterium Streptomyces tsukubaensis. It is widely used clinically to prevent allograft rejection in organ transplant recipients and to treat various autoimmune diseases.[1] In immunology research, FK506 is a valuable tool for studying T-cell activation and signaling pathways. Its primary mechanism of action involves the inhibition of calcineurin, a key enzyme in the T-cell activation cascade.[2][3] This document provides detailed application notes, experimental protocols, and data on the use of FK506 in immunology research.

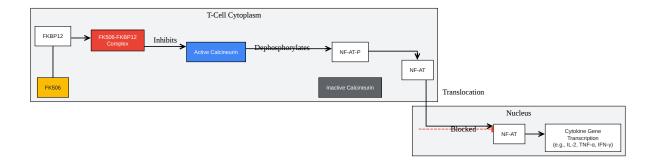
Mechanism of Action

FK506 exerts its immunosuppressive effects by inhibiting T-lymphocyte activation. It binds to the immunophilin FK506-binding protein 12 (FKBP12), forming a complex that inhibits the calcium- and calmodulin-dependent phosphatase, calcineurin.[1] The inhibition of calcineurin prevents the dephosphorylation of the nuclear factor of activated T-cells (NF-AT), a crucial transcription factor.[4] This blockage prevents NF-AT's translocation to the nucleus, thereby inhibiting the transcription of genes encoding various pro-inflammatory cytokines, most notably Interleukin-2 (IL-2), which is essential for T-cell proliferation and differentiation. FK506 has been shown to be 10 to 100 times more potent than cyclosporin A in its ability to inhibit IL-2 mRNA synthesis.



Beyond the calcineurin-NFAT pathway, FK506 has also been reported to suppress the calcineurin-independent activation pathways for JNK and p38.

Signaling Pathway of FK506 in T-Cell Activation



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FK506 inhibits T-cell activation by blocking the calcineurin-NFAT signaling pathway.

Quantitative Data: Inhibition of Cytokine Production

FK506 potently inhibits the production of a wide range of cytokines from activated immune cells. The half-maximal inhibitory concentration (IC50) values can vary depending on the cell type, stimulation method, and specific cytokine being measured.



Cytokine	Cell Type	Stimulation	IC50 (Molar)	IC50 (ng/mL)	Reference
IL-2	Human T- cells	Mitogens	5 x 10 ⁻⁸ - 10 ⁻⁷ M	~40 - 80 ng/mL	
IL-7	Human T- cells	Mitogens	5 x 10 ⁻⁸ - 10 ⁻⁷ M	~40 - 80 ng/mL	
TNF-α	Human PBMCs	anti- CD3/CD28	< 1.2 x 10 ⁻⁹	< 1.0 ng/mL	
ΙL-1β	Human PBMCs	anti- CD3/CD28	< 1.2 x 10 ⁻⁹ M	< 1.0 ng/mL	
IFN-y	Human PBMCs	anti- CD3/CD28	< 1.2 x 10 ⁻⁹ M	< 1.0 ng/mL	
TNF-α	Mouse Mast Cells (FKBP12 transfected)	IgE activation	1 x 10 ⁻⁸ M	~8 ng/mL	
IL-6	Mouse Mast Cells (FKBP12 transfected)	IgE activation	3.5 x 10 ⁻⁸ M	~28 ng/mL	

Note: IC50 values are approximate and can vary based on experimental conditions. Researchers should perform dose-response curves to determine the optimal concentration for their specific assay.

A study on whole blood from healthy volunteers stimulated with PMA and Ionomycin showed that a high concentration of FK506 (20 ng/ml) significantly inhibited the secretion of IL-2, IL-6, IL-12, IL-17, IFN-gamma, TNF-alpha, GM-CSF, and G-CSF.

Experimental Protocols

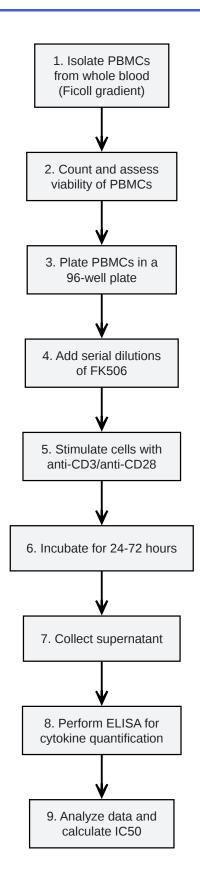


Protocol 1: In Vitro Inhibition of Cytokine Production from Human PBMCs

This protocol outlines the steps to assess the inhibitory effect of FK506 on cytokine production by human Peripheral Blood Mononuclear Cells (PBMCs) stimulated with anti-CD3 and anti-CD28 antibodies.

- Human whole blood from healthy donors
- Ficoll-Paque PLUS
- Phosphate-Buffered Saline (PBS)
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and 2 mM L-glutamine (Complete RPMI)
- Anti-human CD3 antibody (plate-bound or soluble)
- Anti-human CD28 antibody (soluble)
- FK506 (Tacrolimus) stock solution (in DMSO or ethanol)
- 96-well flat-bottom cell culture plates
- ELISA kits for target cytokines (e.g., IL-2, TNF-α, IFN-y)





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